

Application Note: Quantitative Analysis of D-2-Phosphoglyceric Acid in Tissue Samples

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Compound of Interest

Compound Name: *D-2-Phosphoglyceric acid*

Cat. No.: *B3327455*

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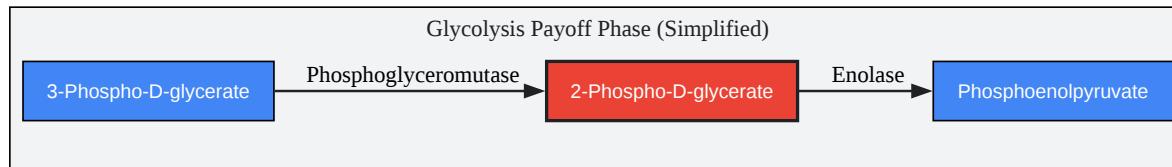
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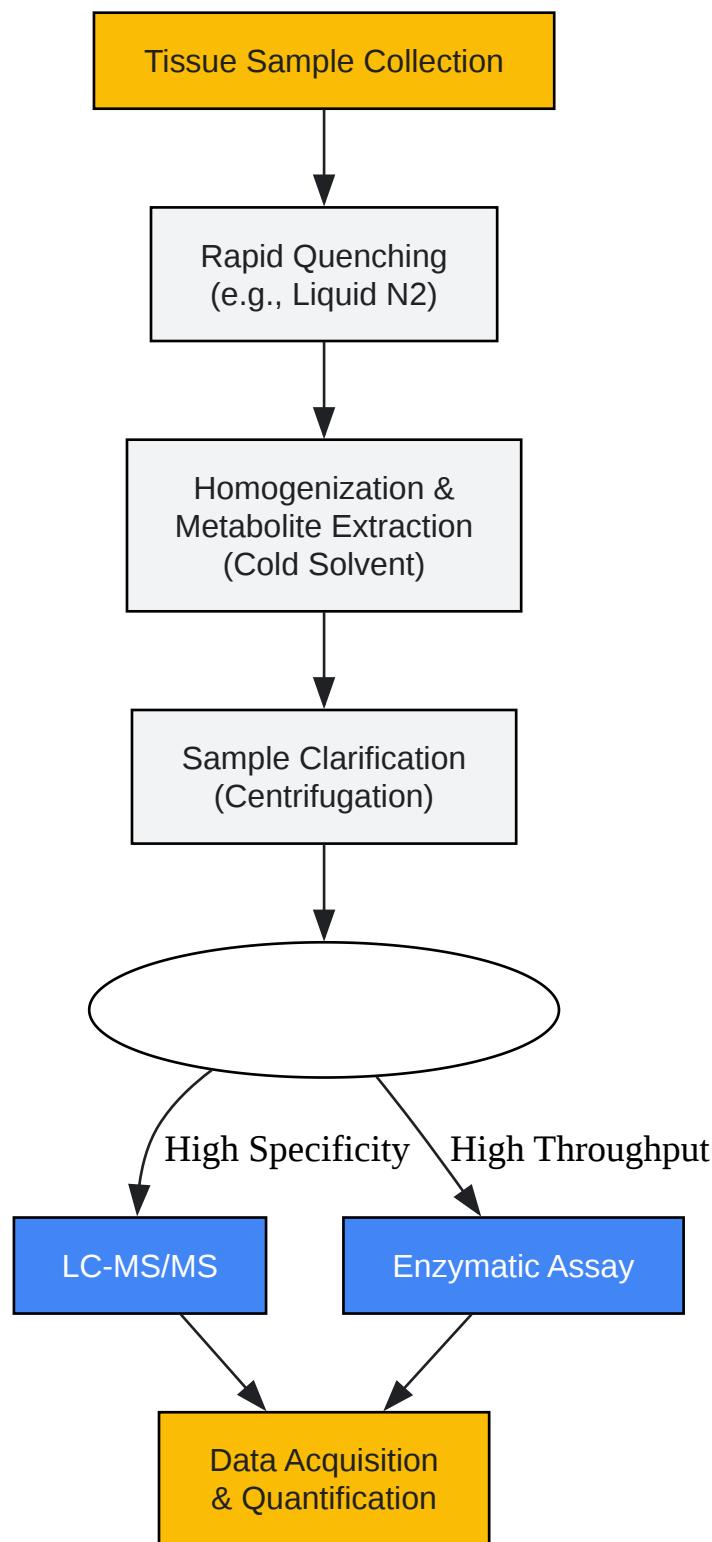
Introduction

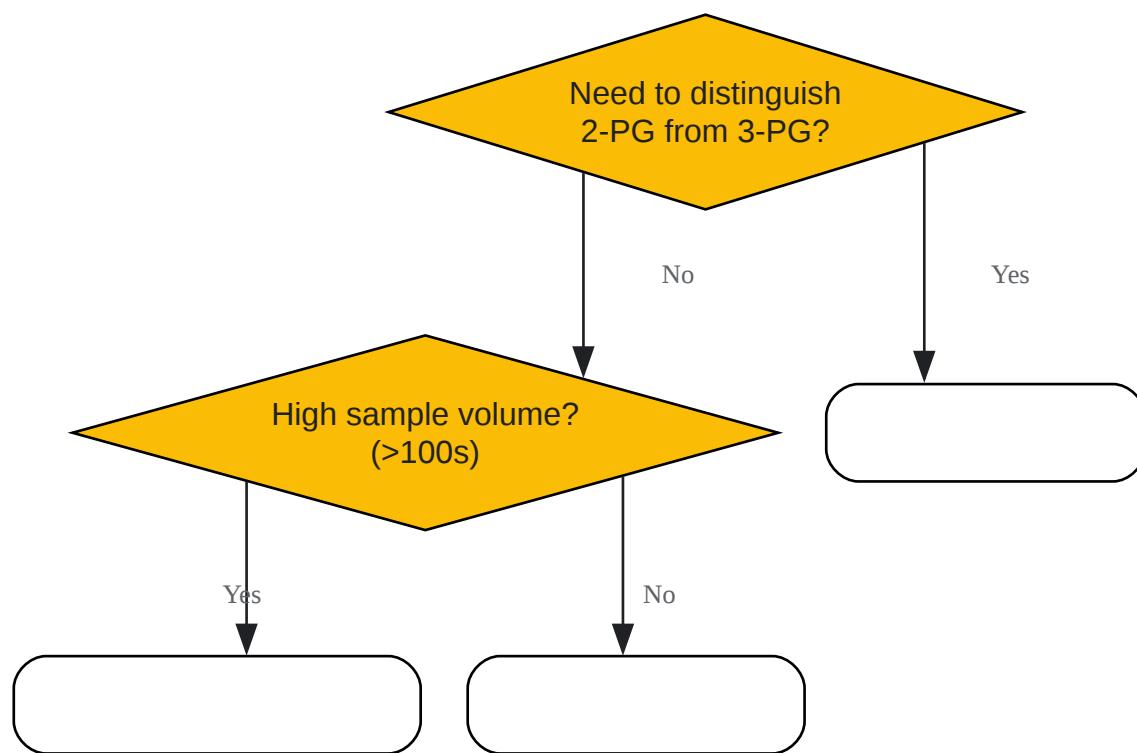
D-2-Phosphoglyceric acid (2-PG), a stereoisomer of D-glyceric acid, is a critical intermediate metabolite in the glycolysis pathway.^[1] It is formed from the isomerization of 3-phosphoglycerate by the enzyme phosphoglyceromutase and is subsequently converted to phosphoenolpyruvate (PEP) by enolase.^[1] The accurate quantification of 2-PG in tissue samples is essential for studying metabolic regulation, analyzing glycolytic flux in various physiological and pathological states like cancer, and understanding the mechanism of action for therapeutic agents that target metabolic pathways.^[2] This document provides a detailed overview and protocols for the primary methods of 2-PG quantification in tissue.

Role in Glycolysis

D-2-Phosphoglyceric acid is positioned at a key junction in the energy-generating phase of glycolysis. Its concentration can provide insights into the activity of upstream and downstream enzymatic reactions.







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References

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- 2. Interaction among Skeletal Muscle Metabolic Energy Systems during Intense Exercise - PMC [pmc.ncbi.nlm.nih.gov]
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